

Navigating the Disposal of (Rac)-Toviontrine: A Procedural Guide

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Compound of Interest

Compound Name: (Rac)-Toviontrine

Cat. No.: B13439108

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This document provides essential safety and logistical information for the proper disposal of **(Rac)-Toviontrine**, a compound requiring careful handling due to its irritant properties. The following procedures are designed to ensure the safety of personnel and compliance with regulatory standards. Adherence to these step-by-step guidelines is critical for minimizing risk and environmental impact.

Chemical and Safety Data Overview

A thorough understanding of the chemical properties and associated hazards of **(Rac)-Toviontrine** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data extracted from the Safety Data Sheet (SDS).

Property	Value	Reference
GHS Hazard Classification	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3), Respiratory system	
Melting Point	187 °C (decomposes)	
Log Pow (n-octanol/water)	-2.87 (at 25 °C)	
RTECS Number	MF8260000	

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

Precautionary Statements: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/ eye protection/ face protection), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P304 + P340 + P312 (IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P332 + P313 (If skin irritation occurs: Get medical advice/ attention), P337 + P313 (If eye irritation persists: Get medical advice/ attention), P362 (Take off contaminated clothing and wash before reuse), P403 + P233 (Store in a well-ventilated place. Keep container tightly

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